

# safety and handling of 3-nitro-4-(trifluoromethyl)benzoic acid

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## Compound of Interest

Compound Name: 3-nitro-4-(trifluoromethyl)benzoic  
Acid

Cat. No.: B054900

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An In-depth Technical Guide to the Safety and Handling of **3-Nitro-4-(trifluoromethyl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer and conduct a thorough, site-specific risk assessment before handling any chemical.

## Introduction

**3-Nitro-4-(trifluoromethyl)benzoic acid** (CAS No. 116965-16-3) is a chemical intermediate utilized in the synthesis of more complex molecules, such as trifluoromethylated (benzoxazolyl)actinocins.<sup>[1]</sup> Its molecular structure, featuring a nitro group and a trifluoromethyl group, dictates its reactivity and toxicological profile. This guide provides comprehensive safety and handling information to minimize risk and ensure a safe laboratory environment for all personnel.

## Chemical and Physical Properties

Understanding the fundamental properties of a substance is the first step in safe handling.

Property	Value	Source
CAS Number	116965-16-3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H4F3NO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	235.12 g/mol	<a href="#">[1]</a>
Appearance	Off-white to pale yellow solid/powder	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	156-158 °C	<a href="#">[1]</a>
Purity	Typically ≥99%	<a href="#">[3]</a>
Synonyms	4-(Trifluoromethyl)-3-nitrobenzoic acid, 3NTF-BOA	<a href="#">[2]</a> <a href="#">[5]</a>

## Hazard Identification and Toxicology

This compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

## GHS Classification

The Globally Harmonized System (GHS) classification provides a clear picture of the potential hazards.

Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	3	H301: Toxic if swallowed	Danger
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	Warning
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning

Source:[2]

## Toxicological Summary

- Acute Effects: The primary acute hazards are toxicity if swallowed and harm from skin contact or inhalation.[2] It is a known irritant to the skin, eyes, and respiratory system.[2][5]
- Chronic Effects: Information on long-term exposure is limited. As with many aromatic nitro compounds, there is a potential for systemic effects, and the toxicological properties have not been fully investigated.[4]

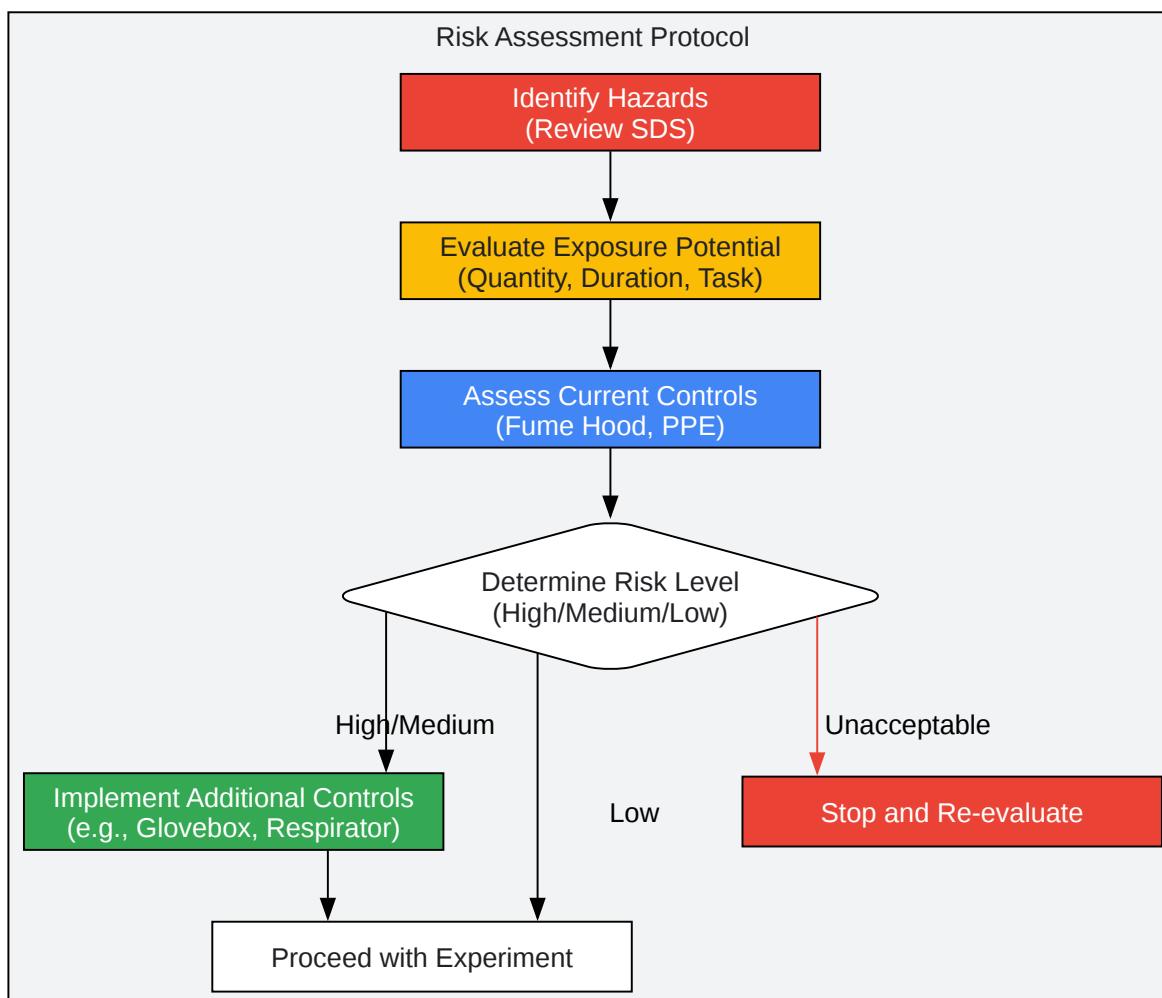
## Experimental Protocols and Workflows

While specific experimental protocols for toxicological studies of this exact compound are not publicly detailed, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical safety testing. The data presented in the SDS are derived from such studies.

Below are logical workflows for risk assessment and handling, which should be adapted into site-specific Standard Operating Procedures (SOPs).

## Risk Assessment Workflow

A risk assessment must be performed before any new experiment involving this compound. This involves identifying hazards, evaluating risks, and implementing control measures.



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Caption: A logical workflow for assessing risk before handling the compound.

## Safe Handling and Personal Protective Equipment (PPE)

Safe handling relies on a combination of engineering controls, administrative controls, and appropriate PPE.

### Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[4] A certified chemical fume hood is mandatory for all procedures that may generate dust or aerosols.[6]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[7]

### Personal Hygiene

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4][8]
- Do not eat, drink, or smoke in laboratory areas.[8]
- Remove contaminated clothing immediately and wash it before reuse.[4]

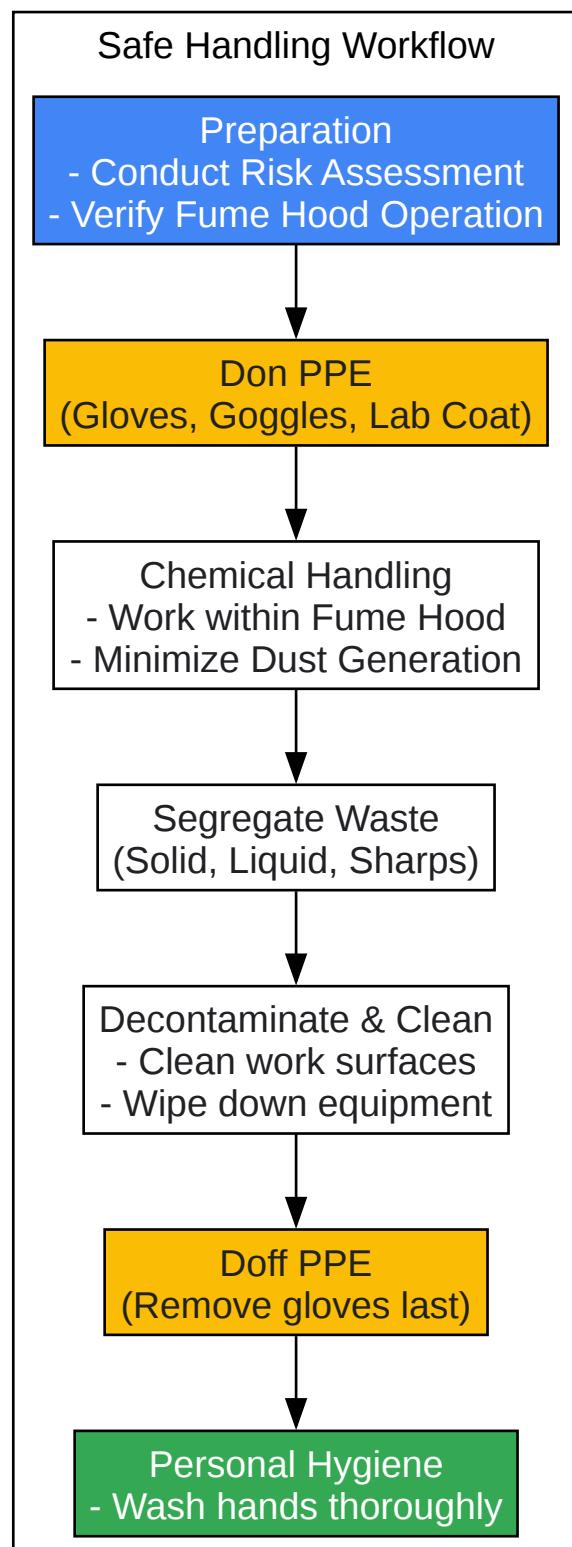
### Recommended Personal Protective Equipment (PPE)

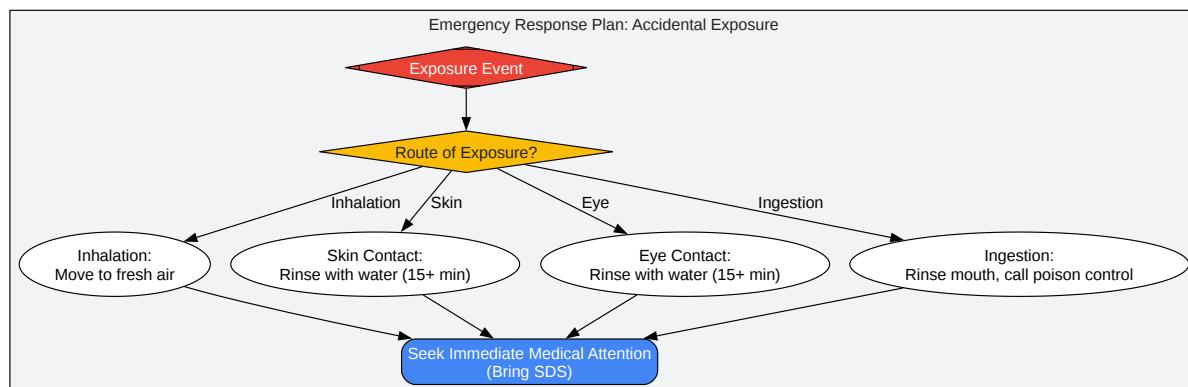
The selection of PPE is critical to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[4][6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact, which can lead to irritation and systemic toxicity through absorption.[4][6]
Skin/Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes the risk of accidental skin contact.[4][6]
Respiratory Protection	NIOSH/MSHA approved respirator.	Required when dusts are generated, if ventilation is inadequate, or if exposure limits are exceeded.[4]

## Safe Handling Workflow

This diagram outlines the standard operating procedure for safely using the compound in a laboratory setting.





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